

A Comparative Guide to the X-ray Crystallography of Chloroindole Derivatives

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the crystallographic data of two chloroindole derivatives: a potent factor Xa inhibitor containing a **3-chloroindole** moiety and the plant hormone 4-chloroindole-3-acetic acid. The information presented is derived from publicly available crystallographic databases and is intended to serve as a valuable resource for researchers in medicinal chemistry and materials science.

Comparative Crystallographic Data

The following table summarizes the key crystallographic parameters for the two chloroindole derivatives, offering a direct comparison of their solid-state structures.



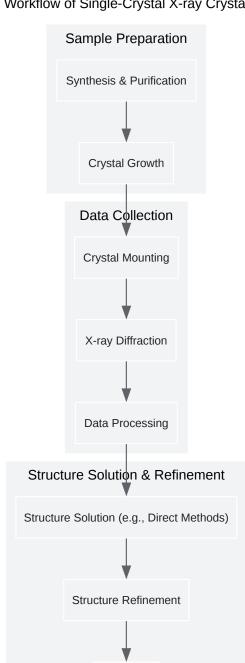
Parameter	3-Chloroindole Derivative (in complex with Factor Xa)	4-Chloroindole-3-acetic acid
CSD/PDB ID	PDB: 3ENS[1][2]	CCDC: 131560[3]
Chemical Formula	C26H27CIN6O5	C10H8CINO2
Crystal System	Monoclinic	Monoclinic
Space Group	P21	P21/c
Unit Cell Dimensions		
a (Å)	89.20	11.957(2)
b (Å)	65.50	5.923(1)
c (Å)	90.50	13.313(3)
α (°)	90.00	90.00
β (°)	119.40	108.06(2)
γ (°)	90.00	90.00
Volume (ų)	46055.94	896.7(3)
Z	8	4
Resolution (Å)	2.30	Not Reported
R-factor	0.223	0.035

Experimental Protocols

The determination of the crystal structures of these chloroindole derivatives involved standard single-crystal X-ray diffraction techniques. The general workflow is outlined below, followed by specific details for each compound.

General Workflow of X-ray Crystallography





General Workflow of Single-Crystal X-ray Crystallography

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Validation

Caption: A flowchart illustrating the key stages of single-crystal X-ray crystallography.



3-Chloroindole Derivative (PDB: 3ENS)

- Crystallization: The crystal structure was of a co-complex of the **3-chloroindole** derivative with human Factor Xa. Specific crystallization conditions for obtaining the co-crystal are detailed in the associated publication.[2]
- Data Collection: X-ray diffraction data were collected at a synchrotron source.
- Structure Solution and Refinement: The structure was solved by molecular replacement, using a previously determined structure of Factor Xa as a search model. The structure was then refined to a resolution of 2.30 Å with an R-factor of 0.223.[1][2]

4-Chloroindole-3-acetic acid (CCDC: 131560)

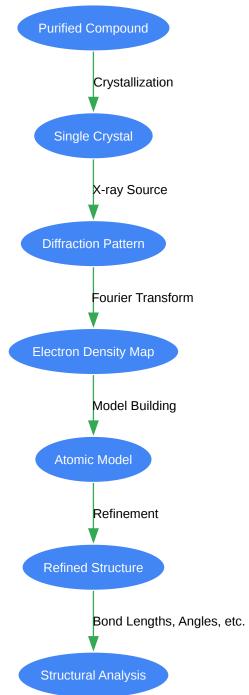
- Crystallization: Crystals suitable for X-ray diffraction were obtained by slow evaporation from an ethyl acetate solution.
- Data Collection: A colorless prismatic crystal was mounted on a goniometer. Data were collected at room temperature using Mo Kα radiation (λ = 0.71073 Å).
- Structure Solution and Refinement: The structure was solved by direct methods and refined by full-matrix least-squares on F². All non-hydrogen atoms were refined anisotropically. Hydrogen atoms were located in a difference map and refined isotropically. The final R-factor was 0.035 for 1232 observed reflections.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the crystallographic process, from sample preparation to the final structural analysis.



Logical Flow of Crystallographic Analysis



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Caption: A diagram showing the logical progression from a purified compound to its refined crystal structure.

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References

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- 2. X-ray Crystallography Creative BioMart [creativebiomart.net]
- 3. X-ray crystallography Wikipedia [en.wikipedia.org]
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